

A Technical Guide to (-)-Fucose-13C: Properties, Applications, and Methodologies

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (-)-Fucose-13C

Cat. No.: B12060246

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of **(-)-Fucose-13C**, a stable isotope-labeled form of the monosaccharide L-fucose. This document covers its chemical properties, with a focus on the different isotopologues available, and details its applications in metabolic research, particularly in the field of glycobiology and drug development. Experimental protocols and relevant biological pathways are also described to provide a comprehensive resource for laboratory use.

Quantitative Data of (-)-Fucose-13C Isotopologues

(-)-Fucose, also known as L-Fucose, is a deoxyhexose sugar that plays a critical role in various biological processes, including cell adhesion, signaling, and immune responses.^[1] The ¹³C-labeled versions of L-fucose are invaluable tools for tracing its metabolic fate. The CAS number and molecular weight of **(-)-Fucose-13C** vary depending on the position and number of carbon-13 atoms incorporated into the molecule. Below is a summary of the common isotopologues.

Common Name	CAS Number	Molecular Weight (g/mol)	Molecular Formula
L-Fucose-1-13C	83379-38-8	165.15	¹³ CC ₅ H ₁₂ O ₅
L-[6-13C]fucose	478518-51-3	165.15	¹³ CC ₅ H ₁₂ O ₅
L-Fucose-13C6	478518-52-4	170.11	¹³ C ₆ H ₁₂ O ₅

Note: The term "**(-)-Fucose-13C**" can be ambiguous. Researchers should specify the exact isotopologue when ordering or reporting results.

Experimental Applications and Protocols

The primary application of **(-)-Fucose-13C** is in metabolic labeling studies, which allow researchers to trace the incorporation of fucose into glycoconjugates and to quantify metabolic fluxes.

13C-Metabolic Flux Analysis (13C-MFA)

13C-MFA is a powerful technique used to quantify the rates (fluxes) of intracellular metabolic pathways. By supplying cells with a 13C-labeled substrate, such as a specific isotopologue of fucose, researchers can track the distribution of the 13C label into various metabolites.[\[2\]](#)[\[3\]](#) This information, combined with mass spectrometry (MS) or nuclear magnetic resonance (NMR) analysis and computational modeling, provides a detailed map of cellular metabolism.[\[2\]](#)[\[4\]](#)

Experimental Protocol Outline for 13C-MFA using L-Fucose-13C:

- Cell Culture: Cells of interest are cultured in a defined medium.
- Tracer Experiment: The standard fucose in the medium is replaced with a known concentration of the desired L-Fucose-13C isotopologue. The cells are grown until they reach a metabolic and isotopic steady state.[\[5\]](#)
- Metabolite Extraction: Intracellular metabolites are extracted from the cells. For analysis of fucosylated glycans, proteins may be harvested and subjected to hydrolysis to release the monosaccharides.
- Isotopic Labeling Measurement: The extracted metabolites are analyzed by MS or NMR to determine the mass isotopologue distribution (MID), which reveals the extent and position of 13C incorporation.[\[6\]](#)
- Flux Estimation: The MID data is fed into a metabolic model to computationally estimate the intracellular metabolic fluxes.[\[3\]](#)

- Statistical Analysis: A statistical analysis is performed to assess the goodness-of-fit and to determine the confidence intervals of the estimated fluxes.[7]

Metabolic Labeling of Fucosylated Glycoproteins

This technique is used to identify and characterize fucosylated glycoproteins. While often performed with fucose analogs bearing reporter tags (like alkynes or azides for click chemistry), ¹³C-labeled fucose can be used to specifically track the incorporation of fucose into glycoproteins via mass spectrometry.[8][9][10]

Experimental Protocol Outline for Metabolic Labeling:

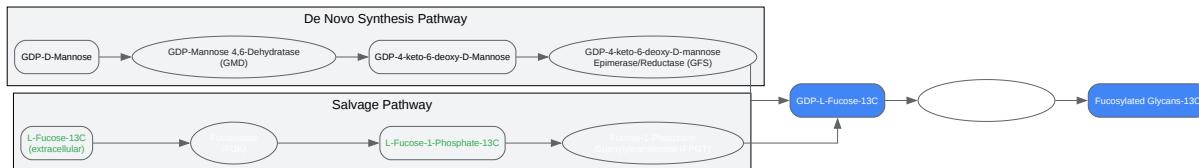
- Cell Culture and Labeling: Cells are cultured in a medium containing the L-Fucose-¹³C isotopologue for a defined period.
- Protein Extraction and Glycoprotein Enrichment: Total proteins are extracted from the cells. Fucosylated glycoproteins can be enriched using lectin affinity chromatography.
- Proteolysis and Glycan Release: The proteins are digested into peptides, and the N-linked or O-linked glycans are enzymatically or chemically released.
- Mass Spectrometry Analysis: The released glycans or the glycopeptides are analyzed by high-resolution mass spectrometry to identify the glycans that have incorporated the ¹³C label and to pinpoint the sites of fucosylation.[11]

Signaling and Metabolic Pathways

L-fucose is metabolized through two main pathways: the de novo synthesis pathway and the salvage pathway. Understanding these pathways is crucial for designing and interpreting metabolic labeling experiments with **(-)-Fucose-¹³C**.

Fucose Metabolism Pathways

The de novo pathway synthesizes GDP-L-fucose from GDP-D-mannose. The salvage pathway utilizes free L-fucose from the extracellular environment or from lysosomal degradation of glycoconjugates, converting it to GDP-L-fucose.[12] L-Fucose-¹³C supplied to cells is primarily metabolized through the salvage pathway.

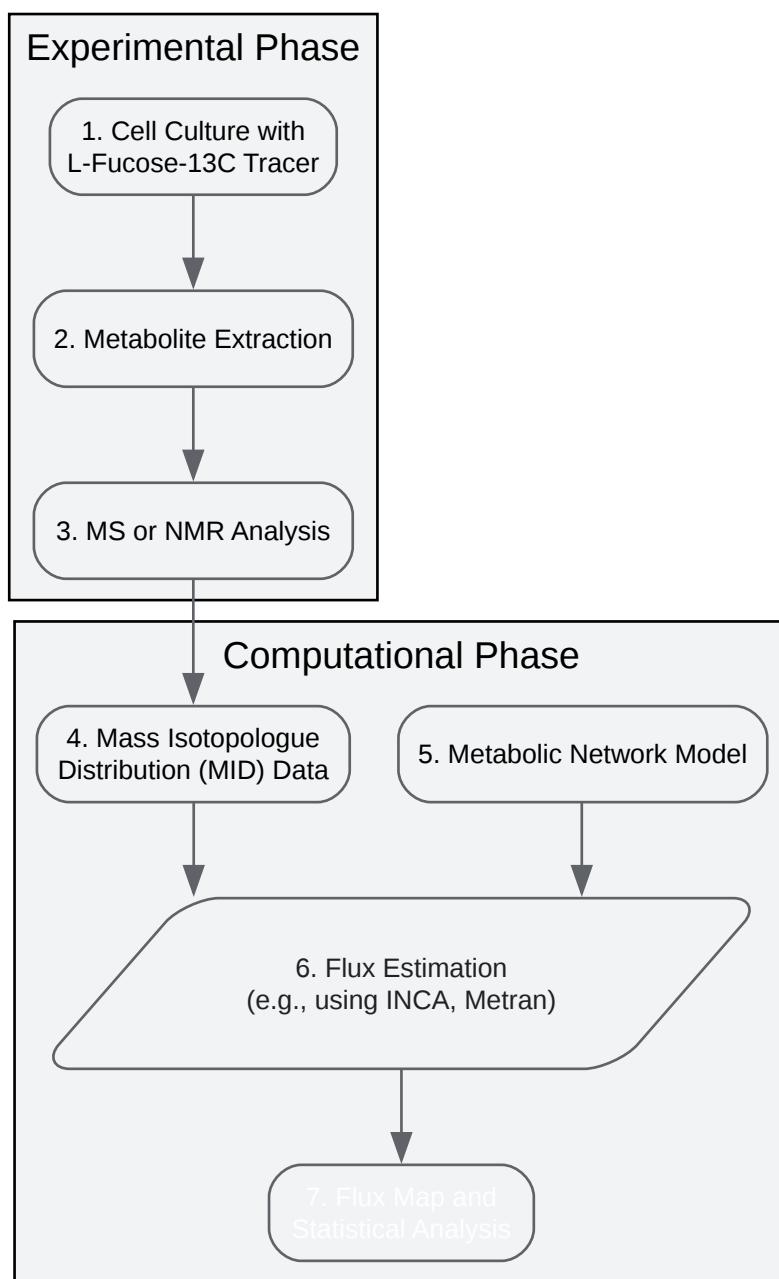


[Click to download full resolution via product page](#)

Fucose metabolism pathways.

Experimental Workflow for 13C-MFA

The following diagram illustrates a typical workflow for a 13C-Metabolic Flux Analysis experiment.



[Click to download full resolution via product page](#)

13C-Metabolic Flux Analysis workflow.

Conclusion

(-)-Fucose-13C is a versatile and powerful tool for researchers in glycobiology, metabolic engineering, and drug development. Its use in metabolic flux analysis and metabolic labeling studies provides detailed insights into the complex roles of fucose in cellular processes. The

choice of the specific ¹³C-isotopologue is critical and should be based on the experimental goals. The protocols and pathways outlined in this guide provide a solid foundation for the successful application of **(-)-Fucose-13C** in research.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. (-)-Fucose-13C | CAS#:83379-38-8 | Chemsoc [chemsoc.com]
- 2. Overview of ¹³C Metabolic Flux Analysis - Creative Proteomics [creative-proteomics.com]
- 3. ¹³C-Metabolic Flux Analysis: An Accurate Approach to Demystify Microbial Metabolism for Biochemical Production - PMC [pmc.ncbi.nlm.nih.gov]
- 4. ¹³C metabolic flux analysis: Classification and characterization from the perspective of mathematical modeling and application in physiological research of neural cell - PMC [pmc.ncbi.nlm.nih.gov]
- 5. researchgate.net [researchgate.net]
- 6. researchgate.net [researchgate.net]
- 7. High-resolution ¹³C metabolic flux analysis | Springer Nature Experiments [experiments.springernature.com]
- 8. Metabolic Labeling of Fucosylated Glycoproteins in Bacteroidales species - PMC [pmc.ncbi.nlm.nih.gov]
- 9. Metabolic labeling of fucosylated glycoproteins in Bacteroidales species - PubMed [pubmed.ncbi.nlm.nih.gov]
- 10. Metabolic labeling of fucosylated glycans in developing zebrafish - PubMed [pubmed.ncbi.nlm.nih.gov]
- 11. biorxiv.org [biorxiv.org]
- 12. mdpi.com [mdpi.com]
- To cite this document: BenchChem. [A Technical Guide to (-)-Fucose-13C: Properties, Applications, and Methodologies]. BenchChem, [2025]. [Online PDF]. Available at:

[<https://www.benchchem.com/product/b12060246#fucose-13c-cas-number-and-molecular-weight>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com